

Proper Disposal of Ici 216140: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Ici 216140

Cat. No.: B1674352

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For researchers, scientists, and drug development professionals handling **Ici 216140**, a bombesin/gastrin-releasing peptide antagonist, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. While classified as a non-hazardous substance, adherence to established laboratory waste management protocols is essential. This guide provides a comprehensive overview of the proper disposal procedures for **Ici 216140** in its various forms.

Key Data and Safety Information

The following table summarizes the essential identification and safety data for **Ici 216140**.

Parameter	Information
Chemical Name	N-isobutyryl-His-Trp-Ala-Val-D-Ala-His-Leu-NHMe
CAS Number	124001-41-8
Hazard Classification	Not a hazardous substance or mixture
Transport Information	Considered non-hazardous for transport

Step-by-Step Disposal Procedures

The proper disposal method for **Ici 216140** depends on its physical state (solid or liquid) and the nature of any contaminants. Always consult your institution's Environmental Health and Safety (EHS) office for specific guidelines, as local regulations may vary.

For Solid Ici 216140 Waste:

- Segregation: Collect solid **Ici 216140** waste, including unused or expired product and contaminated consumables (e.g., weigh boats, pipette tips), in a designated, sealed, and clearly labeled waste container. The label should identify the contents as "Non-hazardous chemical waste: **Ici 216140**".
- Containerization: Use a container that is compatible with the waste and can be securely closed.
- Disposal: Dispose of the sealed container in the regular laboratory trash, unless your institution's policy requires it to be handled through the chemical waste program.

For Liquid Ici 216140 Waste (Aqueous Solutions):

- Small Quantities: For small quantities of dilute aqueous solutions of **Ici 216140**, disposal down the sanitary sewer may be permissible.
- Dilution: Dilute the solution with a large volume of water (at least 20 parts water) before pouring it down the drain.
- Flushing: Flush the drain with additional water to ensure the peptide is cleared from the plumbing system.
- Restrictions: Do not dispose of solutions containing hazardous solvents or other regulated chemicals down the drain. These must be treated as hazardous waste.

For Ici 216140 in Organic Solvents:

- Hazardous Waste: Solutions of **Ici 216140** in organic solvents (e.g., DMSO, acetonitrile) must be treated as hazardous chemical waste.
- Collection: Collect the waste in a designated, sealed, and properly labeled hazardous waste container. The label must list all chemical constituents and their approximate percentages.

- **Storage:** Store the hazardous waste container in a designated satellite accumulation area.
- **Pickup:** Arrange for pickup and disposal by your institution's EHS department or a licensed hazardous waste disposal company.

Disposal of Contaminated Materials:

- **Sharps:** Any sharps (e.g., needles, razor blades) contaminated with **Ici 216140** should be placed in a designated sharps container for disposal.
- **Glassware:** Glassware contaminated with **Ici 216140** should be triple-rinsed with a suitable solvent. The rinsate should be disposed of according to the guidelines for liquid waste. The cleaned glassware can then be disposed of in a broken glass box.
- **Personal Protective Equipment (PPE):** Used gloves, lab coats, and other PPE contaminated with **Ici 216140** should be disposed of in the regular laboratory trash, unless grossly contaminated, in which case they should be bagged and disposed of as chemical waste.

Experimental Protocols

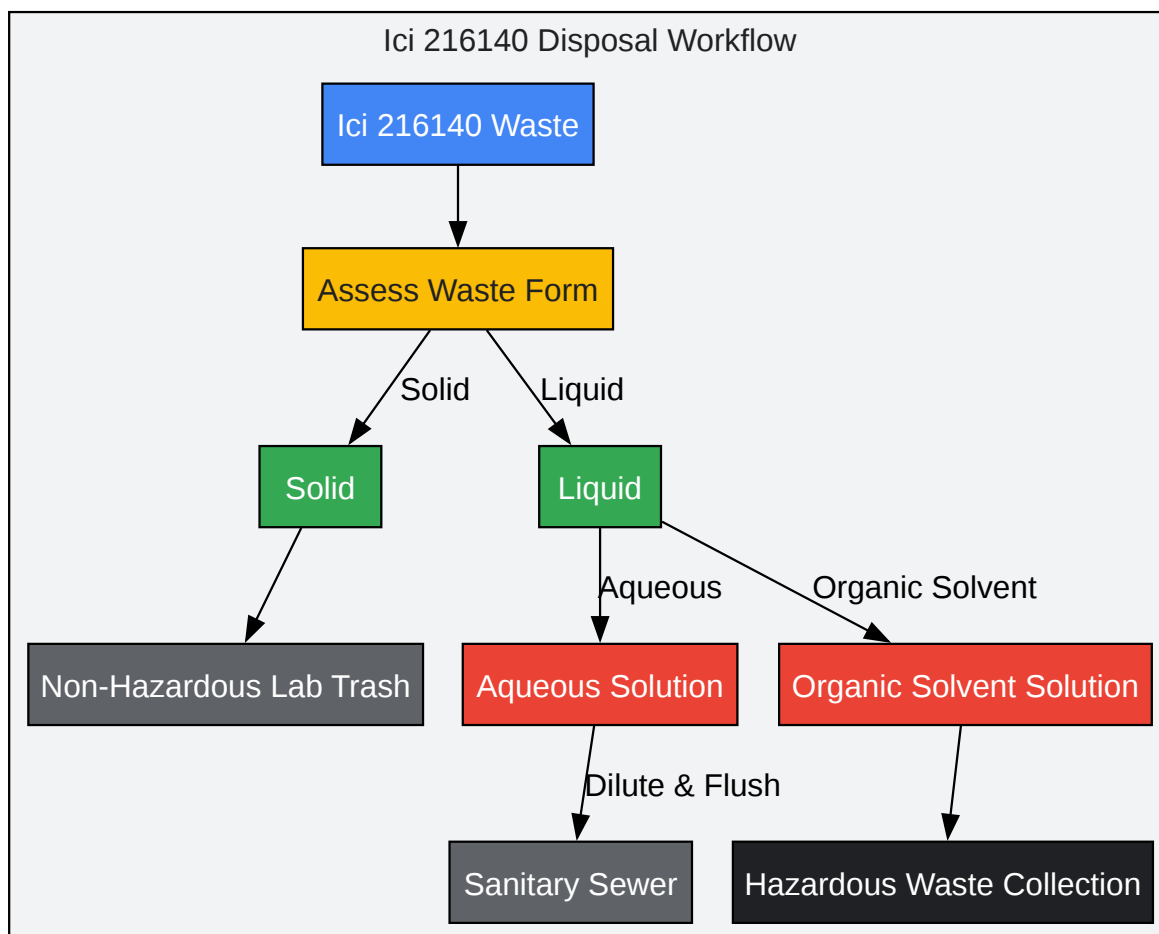
As **Ici 216140** is a commercially available peptide, specific experimental protocols for its synthesis are not typically performed in a standard research laboratory. However, the preparation of solutions for experimental use is common.

Protocol for Preparation of an Aqueous Solution of **Ici 216140**:

- **Materials:** **Ici 216140** (solid), sterile water or buffer (e.g., PBS), calibrated scale, appropriate volumetric flasks and pipettes.
- **Procedure:** a. Determine the desired concentration and volume of the final solution. b. Weigh the required amount of solid **Ici 216140** using a calibrated scale in a fume hood or on a balance with appropriate ventilation. c. Transfer the weighed peptide to a volumetric flask. d. Add a portion of the solvent (sterile water or buffer) to the flask and gently swirl to dissolve the peptide. Sonication may be used if necessary to aid dissolution. e. Once dissolved, add the remaining solvent to bring the solution to the final desired volume. f. Cap the flask and invert several times to ensure a homogenous solution. g. Store the solution as recommended by the manufacturer, typically at -20°C.

Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Ici 216140**.



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Caption: Logical workflow for the disposal of **Ici 216140**.

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